

Technical Guide: Maleic Anhydride (CAS 108-31-6)

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Compound of Interest

Compound Name: 2-Chloropyrimidine-4-carboxamide

Cat. No.: B1347304

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This document provides a detailed overview of the chemical properties, structure, and applications of Maleic Anhydride, tailored for researchers, scientists, and drug development professionals.

Chemical Identity and Structure

Maleic Anhydride is an organic compound with the chemical formula $C_4H_2O_3$.^[1] It is the acid anhydride of maleic acid. In its pure form, it exists as colorless needles or white lumps with a pungent, acrid odor.^{[1][2]}

Structure:

The molecule features a cyclic structure containing a five-membered ring with two carbonyl groups and a carbon-carbon double bond.

Molecular Identifiers:

- SMILES: O=C1OC(=O)C=C1
- InChI: 1S/C4H2O3/c5-3-1-2-4(6)7-3/h1-2H
- InChI Key: FPYJFEHAWHCUMM-UHFFFAOYSA-N

Physicochemical Properties

A summary of the key physicochemical properties of Maleic Anhydride is presented in the table below for easy reference.

Property	Value	Reference
Molecular Weight	98.06 g/mol	[3]
Melting Point	51-56 °C	[1]
Boiling Point	200 °C	[1]
Density	1.48 g/cm ³ at 20 °C	[1][2]
Vapor Pressure	0.16 mmHg at 20 °C	[1]
Flash Point	103 °C	[2][3]
Autoignition Temperature	477 °C	[2]
Water Solubility	Reacts exothermically with water to form maleic acid	[2]
log Pow	-2.61	[2]

Experimental Data and Protocols

Spectroscopic Data:

While specific spectra were not retrieved in the search, typical analytical methods for the characterization of Maleic Anhydride would include:

- Infrared (IR) Spectroscopy: To identify the characteristic C=O stretching vibrations of the anhydride group (typically two bands around 1850 and 1780 cm⁻¹) and the C=C stretching of the double bond.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR: A single peak in the olefinic region (around 7.0 ppm) corresponding to the two equivalent vinyl protons.

- ^{13}C NMR: Signals for the carbonyl carbons and the sp^2 hybridized carbons of the double bond.
- Mass Spectrometry (MS): To determine the molecular weight and fragmentation pattern.

Experimental Protocols:

Detailed experimental protocols are highly specific to the application. However, a general protocol for a common reaction involving Maleic Anhydride, the Diels-Alder reaction, is outlined below.

Generalized Protocol for a Diels-Alder Reaction:

- Reactant Preparation: Dissolve Maleic Anhydride (the dienophile) in an appropriate solvent (e.g., toluene, 1,4-dioxane) in a round-bottom flask equipped with a magnetic stirrer and a reflux condenser.
- Addition of Diene: Add the diene (e.g., furan, cyclopentadiene) to the solution. The molar ratio is typically 1:1, although a slight excess of one reactant may be used.
- Reaction Conditions: Heat the reaction mixture to reflux. The reaction time can vary from a few hours to overnight, depending on the reactivity of the diene.
- Monitoring: Monitor the progress of the reaction using a suitable technique such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Work-up and Purification: Once the reaction is complete, cool the mixture to room temperature. The product may precipitate out of the solution and can be collected by filtration. If not, the solvent is removed under reduced pressure. The crude product can then be purified by recrystallization or column chromatography.
- Characterization: Confirm the structure of the resulting adduct using spectroscopic methods (IR, NMR, MS).

Reactivity and Applications

Maleic Anhydride is a versatile chemical intermediate due to its dual functionality.[\[1\]](#)

Key Reactions:

- Hydrolysis: Reacts with water to form maleic acid.
- Diels-Alder Reactions: The electron-deficient double bond makes it an excellent dienophile in Diels-Alder reactions, a powerful tool in organic synthesis for forming six-membered rings.
- Polymerization: It can undergo both homopolymerization and copolymerization. It is a key monomer in the production of unsaturated polyester resins.[\[1\]](#)
- Grafting: Used to functionalize polymers like polyethylene and polylactic acid to enhance their properties.

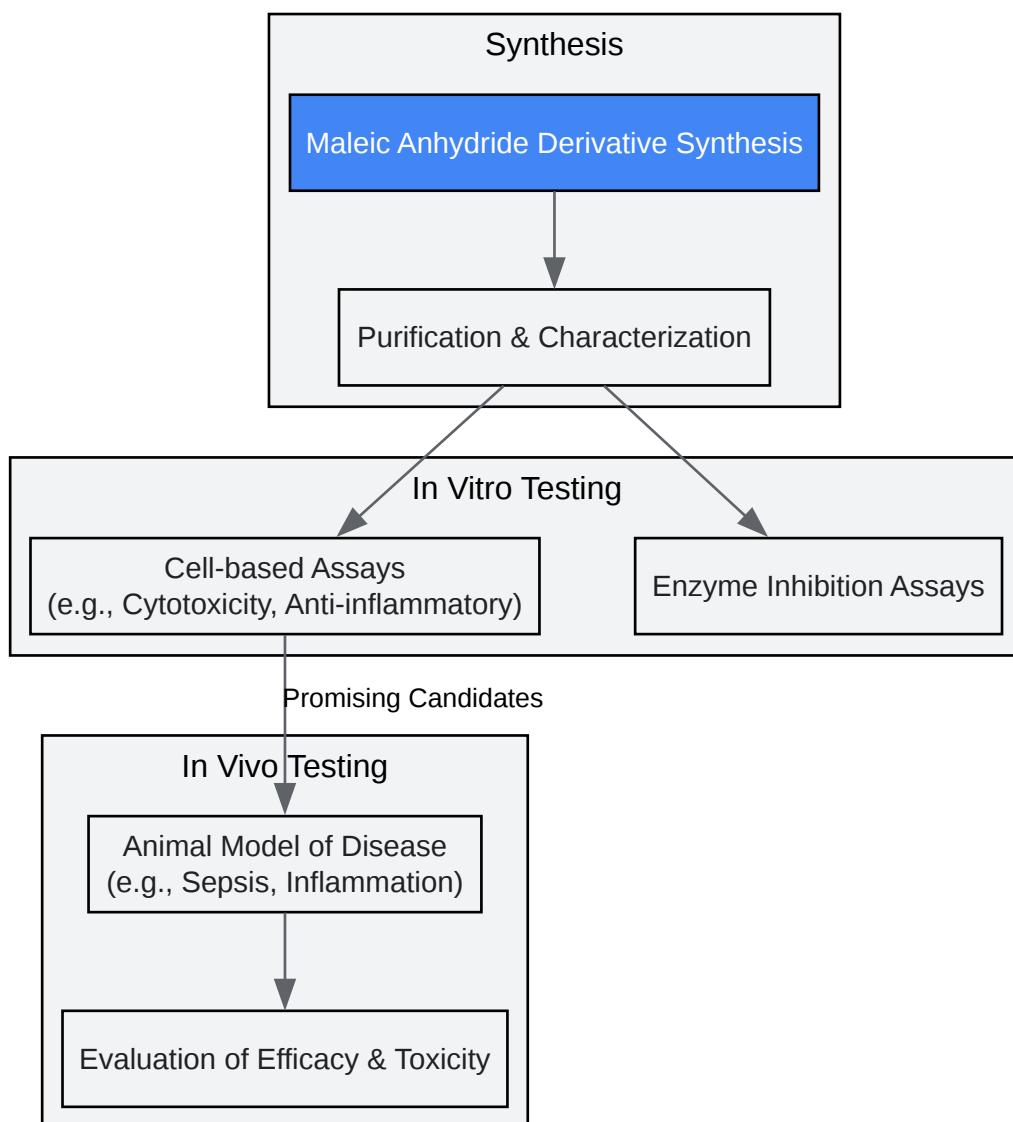
Logical Relationship of Reactivity:

Key applications stemming from Maleic Anhydride's reactivity.

Role in Drug Development and Biological Systems

While Maleic Anhydride itself is a highly reactive and irritant compound not used directly as a therapeutic, its derivatives have been explored in drug development.[\[3\]](#) Copolymers of maleic anhydride have been investigated for drug delivery applications. The anhydride functionality allows for conjugation with drugs and targeting moieties.

Experimental Workflow for Evaluating Biological Activity of Derivatives:



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General workflow for synthesizing and testing Maleic Anhydride derivatives.

For instance, studies have synthesized derivatives of maleic anhydride and evaluated their anti-inflammatory activity by measuring the inhibition of pro-inflammatory cytokines like TNF- α and IL-6 in macrophage cell lines.^[4]

Safety and Handling

Maleic Anhydride is a corrosive substance and a potent irritant to the skin, eyes, and respiratory tract.^[1] It is also a combustible solid.^[2] Appropriate personal protective equipment

(PPE), including gloves, safety goggles, and respiratory protection, should be used when handling this chemical. It should be stored in a cool, dry, well-ventilated area away from water, strong oxidizing agents, and strong bases.[\[1\]](#)

In conclusion, while the initially provided CAS number 14599-31-6 appears to be incorrect, the closely related compound Maleic Anhydride (CAS 108-31-6) is a chemical of significant industrial and research interest. Its rich chemistry, particularly in polymerization and Diels-Alder reactions, makes it a valuable precursor for a wide range of materials and potential therapeutic agents. Proper handling and awareness of its hazards are essential for its safe use in research and development.

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